

An In-Depth Technical Guide to the Chemical Structure and Stereochemistry of Daphnilongeridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Daphnilongeridine*

Cat. No.: *B15588711*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Daphnilongeridine is a structurally complex member of the Daphniphyllum alkaloids, a diverse family of natural products isolated from plants of the Daphniphyllum genus. This technical guide provides a comprehensive overview of the chemical structure and stereochemistry of **Daphnilongeridine**, including its molecular formula, weight, and key structural features. Detailed information regarding its isolation from Daphniphyllum macropodum and its cytotoxic properties are also presented. This document is intended to serve as a valuable resource for researchers in natural product chemistry, medicinal chemistry, and drug discovery who are interested in the unique architecture and potential therapeutic applications of this intricate alkaloid.

Introduction

The Daphniphyllum alkaloids are a fascinating and structurally diverse class of natural products that have captivated chemists for decades due to their complex, polycyclic skeletons and significant biological activities.[1] These alkaloids are exclusively found in plants of the Daphniphyllum genus, which are used in traditional medicine for various purposes.[2]

Daphnilongeridine, a notable member of this family, has been isolated from the branches of Daphniphyllum macropodum Miq.[3] Its intricate three-dimensional structure and

stereochemistry pose a significant challenge for chemical synthesis and offer a unique scaffold for the development of novel therapeutic agents. This guide aims to consolidate the available information on the chemical structure, stereochemistry, and biological properties of **Daphnilongeridine**.

Chemical Structure and Properties

Daphnilongeridine is a C32 alkaloid with a complex hexacyclic ring system. Its fundamental chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₃₂ H ₅₁ NO ₄	[3]
Molecular Weight	513.76 g/mol	[3]
CAS Number	922522-15-4	[3]
Appearance	Powder	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]

The chemical structure of **Daphnilongeridine** is characterized by a dense and highly intricate arrangement of fused rings, typical of the Daphniphyllum alkaloids. The IUPAC name for **Daphnilongeridine** is [(1S,2S,5S,7R,8R)-7-hydroxy-1,5-dimethyl-8-[2-[(1S,2R,3R,7R,10S,11R,13S,14R)-1-methyl-14-propan-2-yl-12-azapentacyclo[8.6.0.0^{2,13}.0^{3,7}.0^{7,11}]hexadecan-2-yl]ethyl]-6-oxabicyclo[3.2.1]octan-2-yl] acetate. [3]

The stereochemistry of **Daphnilongeridine** is particularly complex, with multiple chiral centers that define its unique three-dimensional shape. The specific spatial arrangement of these centers is crucial for its biological activity.

Experimental Protocols

Isolation of Daphnilongeridine

Daphnilongeridine is a naturally occurring alkaloid isolated from the branches of *Daphniphyllum macropodum* Miq.[3] The general procedure for the isolation of *Daphniphyllum* alkaloids from this plant involves the following steps, as exemplified by the isolation of other alkaloids from the same genus:[2][4]

Fig. 1: General workflow for the isolation of **Daphnilongeridine**.

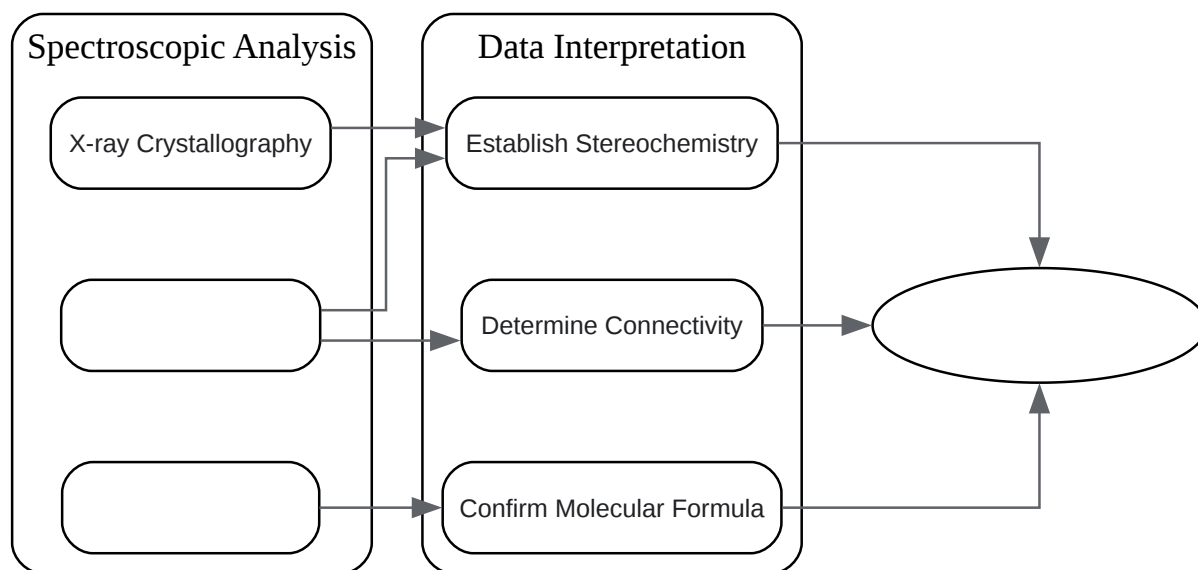
The powdered plant material is typically extracted with an organic solvent like ethanol. The resulting extract is then concentrated and subjected to an acid-base extraction to selectively isolate the alkaloid fraction. This crude alkaloid mixture is then separated using various chromatographic techniques, such as silica gel column chromatography, followed by preparative high-performance liquid chromatography (HPLC) to yield pure **Daphnilongeridine**.

Structural Elucidation

The complex structure and stereochemistry of **Daphnilongeridine** and related alkaloids are determined using a combination of modern spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are crucial for establishing the connectivity of atoms and the relative stereochemistry of the molecule.[2][4]
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular formula.[4]
- X-ray Crystallography: Single-crystal X-ray diffraction analysis provides unambiguous proof of the molecular structure and absolute stereochemistry by determining the precise spatial arrangement of atoms and bond lengths/angles.[4]

The logical workflow for structural elucidation is depicted below.



[Click to download full resolution via product page](#)

Fig. 2: Logical workflow for the structural elucidation of **Daphnilongeridine**.

Biological Activity

Daphnilongeridine has been reported to exhibit cytotoxicity against several tumor cell lines.[3] While specific IC_{50} values for **Daphnilongeridine** are not widely published in readily accessible literature, numerous other Daphniphyllum alkaloids isolated from Daphniphyllum macropodum and related species have demonstrated significant cytotoxic effects against various human cancer cell lines, including P-388, A-549, SGC-7901, and HL-60.[5] For instance, daphnicyclidins M and N, also isolated from D. macropodum, showed IC_{50} values of 5.7 μM and 6.5 μM against P-388 cells, respectively.[5] The cytotoxic potential of **Daphnilongeridine** warrants further investigation to determine its potency and selectivity against different cancer cell types.

At present, there is no specific information available in the scientific literature regarding the signaling pathways modulated by **Daphnilongeridine** or its precise mechanism of action. The structural complexity and cytotoxic profile of **Daphnilongeridine** and its congeners make them intriguing candidates for further biological evaluation to uncover their molecular targets and potential as anticancer agents.

Conclusion

Daphnilongeridine stands out as a remarkable example of the structural intricacy and potential biological significance of the Daphniphyllum alkaloids. Its complex, stereochemically rich architecture presents a formidable challenge to synthetic chemists and a unique opportunity for the design of novel therapeutic agents. While its cytotoxic properties have been noted, a more detailed investigation into its potency, selectivity, and mechanism of action is required to fully assess its potential in drug development. This guide provides a foundational understanding of the chemical and stereochemical features of **Daphnilongeridine**, which will be instrumental for researchers working on the synthesis, biological evaluation, and therapeutic application of this fascinating natural product. Further studies are needed to unlock the full potential of **Daphnilongeridine** and other related alkaloids in the quest for new and effective anticancer drugs.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Daphmacromines K-O, alkaloids from Daphniphyllum macropodum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Daphnimacropodines A-D, alkaloids from Daphniphyllum macropodum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Daphnilongeridine | 922522-15-4 [amp.chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- 5. Five New Alkaloids from the Stem Bark of Daphniphyllum macropodum - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Chemical Structure and Stereochemistry of Daphnilongeridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15588711#chemical-structure-and-stereochemistry-of-daphnilongeridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com